

# 2,6-Dichloro-3-iodopyridine safety data sheet

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## Compound of Interest

Compound Name: 2,6-Dichloro-3-iodopyridine

Cat. No.: B142405

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## An In-depth Technical Guide to the Safety Data for 2,6-Dichloro-3-iodopyridine

For researchers, scientists, and drug development professionals, a thorough understanding of the safety profile of chemical reagents is paramount for ensuring laboratory safety and regulatory compliance. This technical guide provides a comprehensive overview of the safety data for **2,6-Dichloro-3-iodopyridine** (CAS No. 148493-37-2), a halogenated pyridine derivative used in chemical synthesis. The information is compiled from various safety data sheets (SDS) to provide a detailed resource for safe handling, storage, and emergency procedures.

## Physicochemical and Identification Data

Proper identification and understanding of the basic physicochemical properties of a substance are the foundation of a robust safety assessment.

Identifier	Value	Source
Chemical Name	2,6-Dichloro-3-iodopyridine	PubChem[1], Fisher Scientific[2]
CAS Number	148493-37-2	ChemScene[3], PubChem[1]
Molecular Formula	C <sub>5</sub> H <sub>2</sub> Cl <sub>2</sub> IN	ChemScene[3], PubChem[1]
Molecular Weight	273.88 g/mol	ChemScene[3], PubChem[1]
Purity	≥97%	ChemScene[3]
SMILES	IC1=CC=C(Cl)N=C1Cl	ChemScene[3]
InChIKey	DPCQIHCGMIPSQV-UHFFFAOYSA-N	PubChem[1]

Property	Value	Source
Topological Polar Surface Area (TPSA)	12.89 Å <sup>2</sup>	ChemScene[3]
LogP	2.993	ChemScene[3]
Hydrogen Bond Acceptors	1	ChemScene[3]
Hydrogen Bond Donors	0	ChemScene[3]
Rotatable Bonds	0	ChemScene[3]

## Hazard Identification and Classification

**2,6-Dichloro-3-iodopyridine** is classified as a hazardous substance. The following table summarizes its hazard classifications according to the Globally Harmonized System (GHS).

Hazard Class	Category	Hazard Statement	Source
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed	Echemi[4], PubChem[1]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	Echemi[4], PubChem[1]
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage	Echemi[4], PubChem[1]
Specific target organ toxicity — single exposure	Category 3	H335: May cause respiratory irritation	Echemi[4], PubChem[1]

The associated GHS pictograms signify the primary hazards:

Caption: GHS pictograms for **2,6-Dichloro-3-iodopyridine**.

## Experimental Protocols

The safety data presented in the SDS are derived from standardized testing methodologies. While the specific experimental reports are not provided in the SDS, the hazard classifications are typically determined by studies conducted in accordance with internationally recognized guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD).

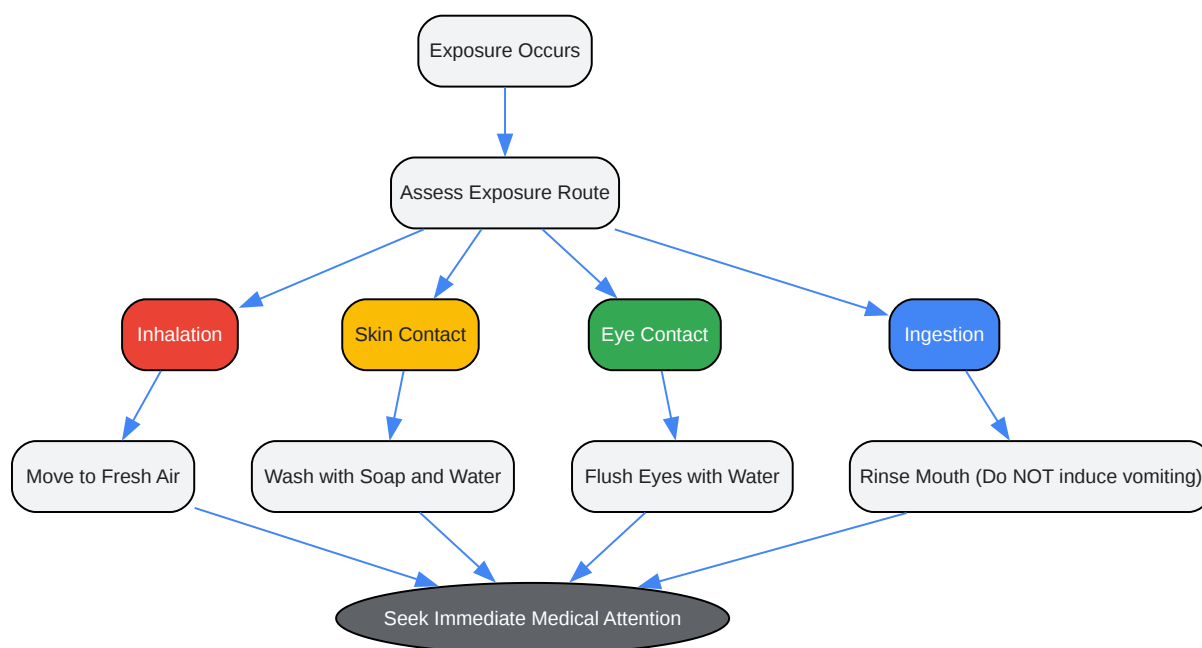
- Acute Oral Toxicity: Determined by studies such as OECD Test Guideline 423 (Acute Oral toxicity - Acute Toxic Class Method).
- Skin Irritation: Assessed using methods like OECD Test Guideline 404 (Acute Dermal Irritation/Corrosion).
- Eye Damage/Irritation: Evaluated through protocols similar to OECD Test Guideline 405 (Acute Eye Irritation/Corrosion).
- Specific Target Organ Toxicity: Based on data from studies that assess effects on respiratory function following exposure, such as OECD Test Guideline 403 (Acute Inhalation Toxicity).

## First-Aid Measures

In the event of exposure, the following first-aid measures are recommended.[4]

Exposure Route	First-Aid Procedure
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.
Skin Contact	Immediately wash off with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

The logical flow for responding to an exposure event is outlined below:



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Caption: First-aid response workflow for exposure.

## Handling, Storage, and Personal Protective Equipment

Safe handling and storage practices are critical to minimizing the risk of exposure.

Aspect	Recommendation	Source
Handling	Handle in a well-ventilated place. Wear suitable protective clothing. Avoid contact with skin and eyes. Avoid formation of dust and aerosols. Use non-sparking tools.	Echemi[4]
Storage	Store the container tightly closed in a dry, cool, and well-ventilated place. Store apart from foodstuff containers or incompatible materials. Protect from light.	Echemi[4], ChemScene[3]

The following personal protective equipment (PPE) should be worn when handling this substance.[4]

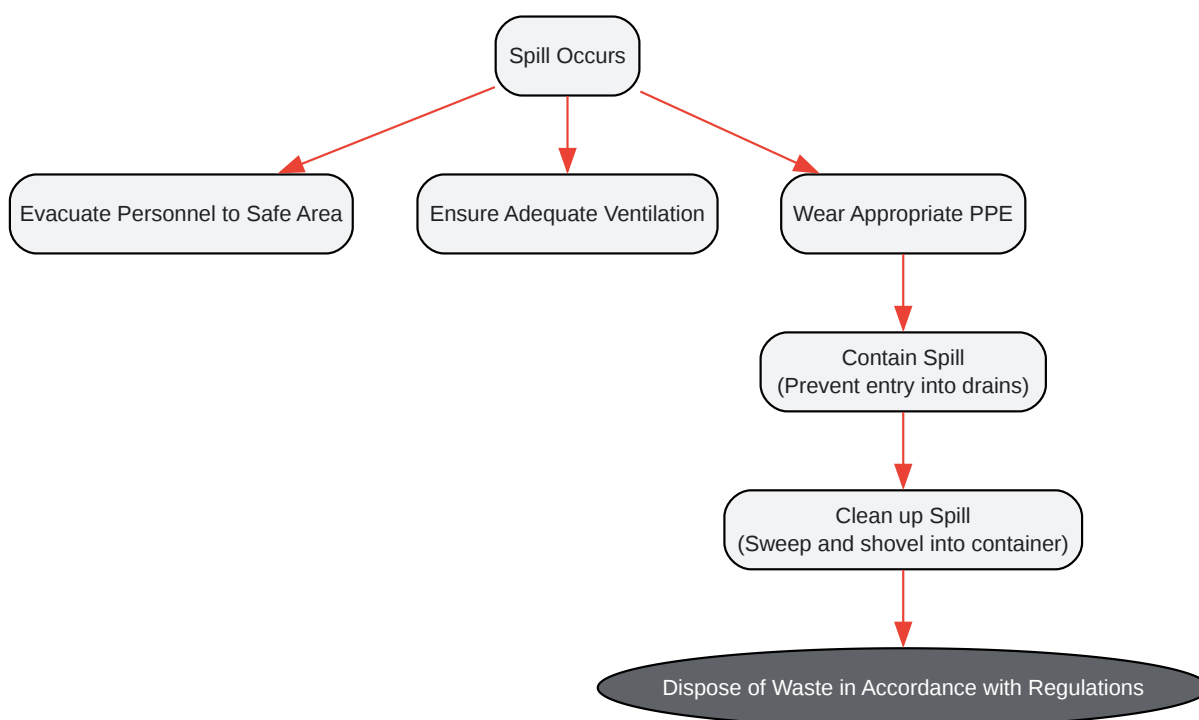
Protection Type	Specification
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).
Skin Protection	Wear fire/flammable resistant and impervious clothing. Wear chemical-impermeable gloves.
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate cartridge.

## Accidental Release Measures

In the case of a spill, the following procedures should be followed.

Step	Action	Source
1. Personal Precautions	Avoid dust formation. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation. Evacuate personnel to safe areas.	Echemi[4]
2. Environmental Precautions	Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains.	Echemi[4]
3. Containment and Cleaning	Sweep up and shovel into suitable containers for disposal. Keep in suitable, closed containers for disposal.	Fisher Scientific[2]

A workflow for managing an accidental release is depicted below:



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Caption: Workflow for accidental release response.

## Stability and Reactivity

Understanding the chemical stability and reactivity is crucial for safe storage and handling.

Parameter	Information	Source
Reactivity	None known, based on information available.	Fisher Scientific[2]
Chemical Stability	Stable under normal conditions. Light sensitive.	Fisher Scientific[2]
Conditions to Avoid	Incompatible products, excess heat, exposure to light.	Fisher Scientific[2]
Incompatible Materials	Strong oxidizing agents.	
Hazardous Decomposition Products	Carbon monoxide (CO), Carbon dioxide (CO <sub>2</sub> ), Nitrogen oxides (NO <sub>x</sub> ), Hydrogen chloride.	Fisher Scientific[2]

## Toxicological and Ecological Information

Detailed toxicological and ecological data were not available in the summarized SDS. The provided hazard classifications indicate significant acute toxicity if swallowed and severe irritation to skin and eyes. The environmental fate and effects have not been fully investigated, but it is advised that the substance should not be released into the environment.[2]

## Transport Information

**2,6-Dichloro-3-iodopyridine** is regulated for transport.



Regulation	UN Number	Proper Shipping Name	Transport Hazard Class	Packing Group	Source
ADR/RID	UN2811	Toxic solid, organic, n.o.s. (2,6-Dichloro-3-iodopyridine)	6.1	III	Fisher Scientific[2]
IMDG	UN2811	Toxic solid, organic, n.o.s. (2,6-Dichloro-3-iodopyridine)	6.1	III	
IATA	UN2811	Toxic solid, organic, n.o.s. (2,6-Dichloro-3-iodopyridine)	6.1	III	Fisher Scientific[2]

This technical guide provides a consolidated source of safety information for **2,6-Dichloro-3-iodopyridine**. Researchers, scientists, and drug development professionals should always consult the most current and complete Safety Data Sheet from their supplier before handling this chemical and ensure that all appropriate safety protocols are in place.

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## References

- 1. 2,6-Dichloro-3-iodopyridine | C<sub>5</sub>H<sub>2</sub>Cl<sub>2</sub>IN | CID 2736002 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. fishersci.co.uk [fishersci.co.uk]
- 3. chemscene.com [chemscene.com]
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